

An Overview of 2-Amino-5-nitrobenzonitrile: Physicochemical Properties

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Compound of Interest

Compound Name: 2-Amino-5-nitrobenzonitrile

Cat. No.: B098050

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This technical guide provides essential information regarding the molecular formula and weight of **2-Amino-5-nitrobenzonitrile**, a compound of interest in various research and development applications. The data is presented for researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental molecular properties of **2-Amino-5-nitrobenzonitrile** have been determined and are summarized below. These values are calculated based on the elemental composition and standard atomic weights.

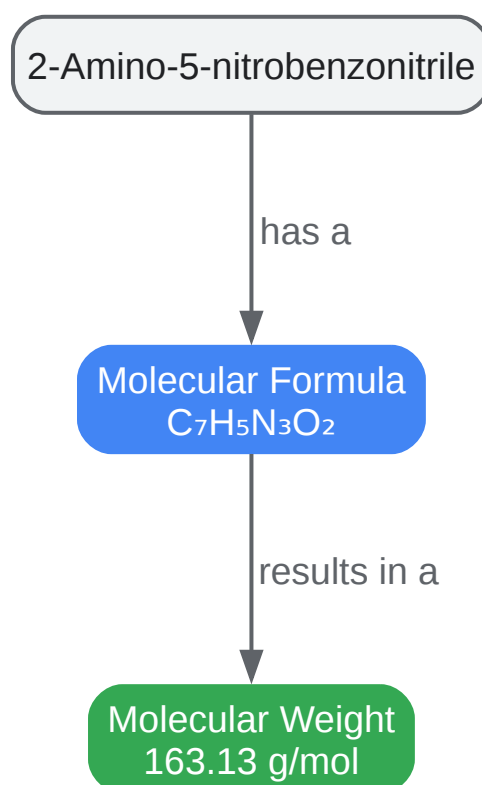
Identifier	Value	Source
Molecular Formula	C ₇ H ₅ N ₃ O ₂	[1] [2] [3] [4]
Molecular Weight	163.13 g/mol	[1] [2] [3] [5]
IUPAC Name	2-amino-5-nitrobenzonitrile	[1] [6]
CAS Number	17420-30-3	[2] [3] [4] [5]
Synonyms	5-Nitroanthranilonitrile, 2-Cyano-4-nitroaniline	[1] [2] [4]

Experimental Protocols

The molecular formula is derived from elemental analysis and high-resolution mass spectrometry. The molecular weight is a calculated value based on the molecular formula and the standard atomic weights of the constituent elements as defined by the International Union of Pure and Applied Chemistry (IUPAC).

Structural and Molecular Relationship

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The diagram below illustrates this logical hierarchy.



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Caption: Logical flow from compound name to molecular formula and weight.

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References

- 1. 2-Amino-5-nitrobenzonitrile | C₇H₅N₃O₂ | CID 28532 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-5-nitrobenzonitrile(17420-30-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. chemscene.com [chemscene.com]
- 4. scbt.com [scbt.com]
- 5. 2-氨基-5-硝基苯甲腈 95% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 2-AMINO-5-NITROBENZONITRILE | CAS 17420-30-3 [matrix-fine-chemicals.com]
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